

Spectroscopic Profile of Alstonine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Alstolenine*

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For immediate release: This technical guide provides a comprehensive overview of the spectroscopic data for Alstonine, a pentacyclic indole alkaloid of significant interest in pharmaceutical research. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource for Alstonine's nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data, alongside detailed experimental methodologies.

Introduction

Alstonine is an indole alkaloid with the chemical formula $C_{21}H_{20}N_2O_3$. It has been isolated from various plant species, including those of the *Alstonia* and *Rauwolfia* genera.^[1] Recognized for its potential antipsychotic and anxiolytic properties, a thorough understanding of its structural and chemical characteristics is crucial for ongoing research and development.^{[1][2]} This guide synthesizes the available spectroscopic data to facilitate its identification, characterization, and further investigation.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry is a key technique for the identification and structural elucidation of Alstonine.

Table 1: Mass Spectrometry Data for Alstonine

Parameter	Value	Source
Molecular Formula	C ₂₁ H ₂₀ N ₂ O ₃	PubChem
Molecular Weight	348.4 g/mol	PubChem
Monoisotopic Mass	348.14739 Da	PubChem
Measured M+	m/z 336	

Note: The discrepancy between the molecular weight and the measured M+ at m/z 336 may be due to fragmentation or the specific ionization method used in the cited historical study.

Experimental Protocol: Mass Spectrometry

A common method for the analysis of Alstonine is Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry (UHPLC/qTOF-MS).

- Isolation: Pure Alstonine hydrochloride can be isolated from plant material (e.g., the fruit rind of *Picralima nitida*) using techniques like pH-zone-refining counter-current chromatography.
- Instrumentation: An Agilent 1290 Infinity UHPLC system coupled to a 6530 Accurate-Mass Q-TOF mass spectrometer with a Jet Stream electrospray ionization source is a suitable setup.
- Chromatographic Separation:
 - Column: A Zorbax Eclipse Plus C18 column (2.1 × 100 mm, 1.8 μm).
 - Mobile Phase: A gradient of (A) water with 0.1% formic acid and (B) acetonitrile with 0.1% formic acid.
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 35°C.
- Mass Spectrometry Parameters:

- Ionization Mode: Positive ESI.
- Drying Gas (N₂): Flow rate of 10 L/min at 350°C.
- Nebulizer Pressure: 45 psi.
- Sheath Gas: Flow rate of 11 L/min at 350°C.
- Capillary Voltage: 3500 V.
- Fragmentor Voltage: 120 V.
- Skimmer Voltage: 65 V.
- Mass Range: m/z 100–1700.
- Acquisition Rate: 1.5 spectra/s.
- Reference Masses: Purine (C₅H₄N₄) at m/z 121.050873 and HP-0921 (hexakis(1H,1H,3H-tetrafluoropropoxy)phosphazene) at m/z 922.009798 for mass correction.

Infrared (IR) Spectroscopy Data

Infrared spectroscopy provides valuable information about the functional groups present in the Alstonine molecule.

Table 2: Infrared (IR) Spectroscopy Data for Alstonine

Wavenumber (cm ⁻¹)	Assignment	Source
1660	C=O stretch (ester) / C=C stretch (enol ether)	
1621	C=C stretch (indole ring) / C=N stretch	

Experimental Protocol: Infrared (IR) Spectroscopy

While specific parameters for the cited data are not detailed, a standard method for obtaining the IR spectrum of a solid sample like Alstonine is the Potassium Bromide (KBr) disc technique.

- **Sample Preparation:** 1-2 mg of the dried Alstonine sample is finely ground with approximately 100 mg of spectroscopic grade KBr in an agate mortar.
- **Disc Formation:** The mixture is pressed into a thin, transparent pellet using a hydraulic press.
- **Data Acquisition:** The KBr disc is placed in the sample holder of an FT-IR spectrometer. The spectrum is typically recorded from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} . Multiple scans (e.g., 16) are accumulated to improve the signal-to-noise ratio. A background spectrum of a pure KBr disc is recorded and subtracted from the sample spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is the most powerful tool for elucidating the detailed molecular structure of Alstonine. While complete tabulated data is not readily available in the reviewed literature, spectral images have been published.

^1H NMR Data

The ^1H NMR spectrum of an Alstonine standard has been recorded in deuterated methanol (MeOH-d_3). The spectrum shows characteristic signals in both the aromatic (approx. 7.0-8.0 ppm) and aliphatic (approx. 1.5-5.0 ppm) regions.^[3]

Table 3: ^1H NMR Spectroscopic Data for Alstonine

Chemical Shift (δ ppm)	Multiplicity	Assignment (Tentative)	Source
Data not available in tabulated format in the reviewed literature.			

^{13}C NMR Data

The complete assignment of the ^{13}C NMR spectrum for Alstonine is essential for unambiguous structure confirmation.

Table 4: ^{13}C NMR Spectroscopic Data for Alstonine

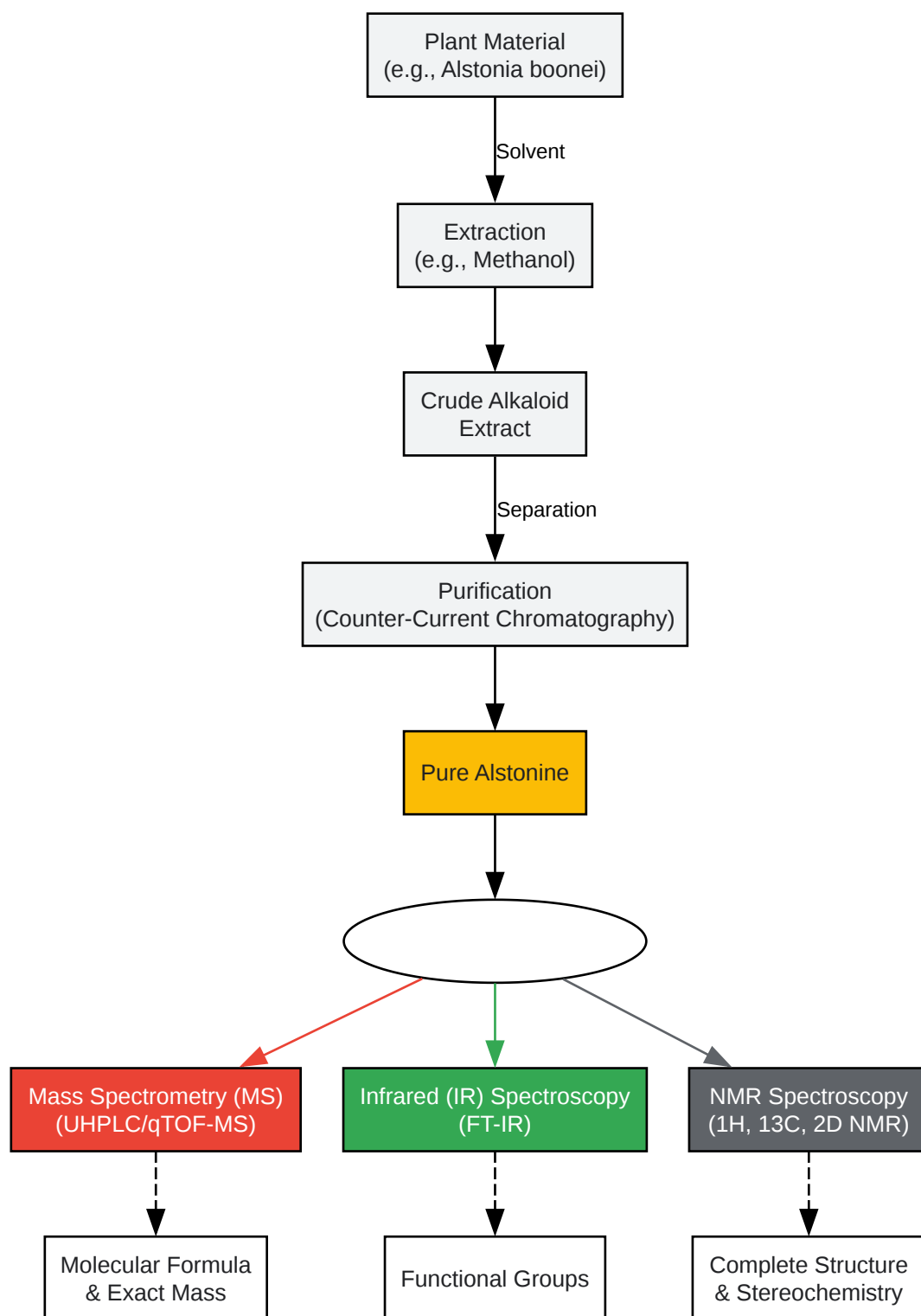
Chemical Shift (δ ppm)	Assignment (Tentative)	Source
Data not available in tabulated format in the reviewed literature.		

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** The Alstonine sample is dissolved in a suitable deuterated solvent, such as methanol- d_3 (CD_3OD).
- **Instrumentation:** Data is acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Data Acquisition:** Standard 1D proton and carbon spectra are acquired. For full structural assignment, 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are necessary.

Workflow for Spectroscopic Analysis of Alstonine

The following diagram illustrates a typical workflow for the isolation and spectroscopic characterization of Alstonine from a plant source.



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Caption: Workflow for Alstonine Isolation and Analysis.

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